

How to dissolve and store Gö6976 for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Y16526

Cat. No.: B15571127

[Get Quote](#)

Application Notes and Protocols for Gö6976 For Researchers, Scientists, and Drug Development Professionals

Introduction

Gö6976 is a potent, cell-permeable, and ATP-competitive inhibitor of protein kinase C (PKC).[1][2] It exhibits selectivity for calcium-dependent PKC isozymes, particularly PKC α and PKC β 1, with IC50 values in the low nanomolar range.[1][2][3] Gö6976 has been widely utilized in cell biology and cancer research to investigate PKC-mediated signaling pathways and their role in various cellular processes, including cell cycle regulation, apoptosis, and differentiation. This document provides detailed protocols for the dissolution, storage, and application of Gö6976 in common research assays.

Physicochemical Properties and Solubility

Gö6976 is supplied as a lyophilized powder and should be handled with care in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₈ N ₄ O	
Molecular Weight	378.4 g/mol	
Appearance	Lyophilized powder	
Purity	>99%	
Solubility		
DMSO	25 mg/mL	
Ethanol	Very poorly soluble	
Water	Very poorly soluble (~1-5 µM)	

Stock Solution Preparation and Storage

Proper preparation and storage of Gö6976 stock solutions are critical to maintain its potency and ensure experimental reproducibility.

Stock Solution Preparation (1 mM in DMSO)

To prepare a 1 mM stock solution from 500 µg of lyophilized powder:

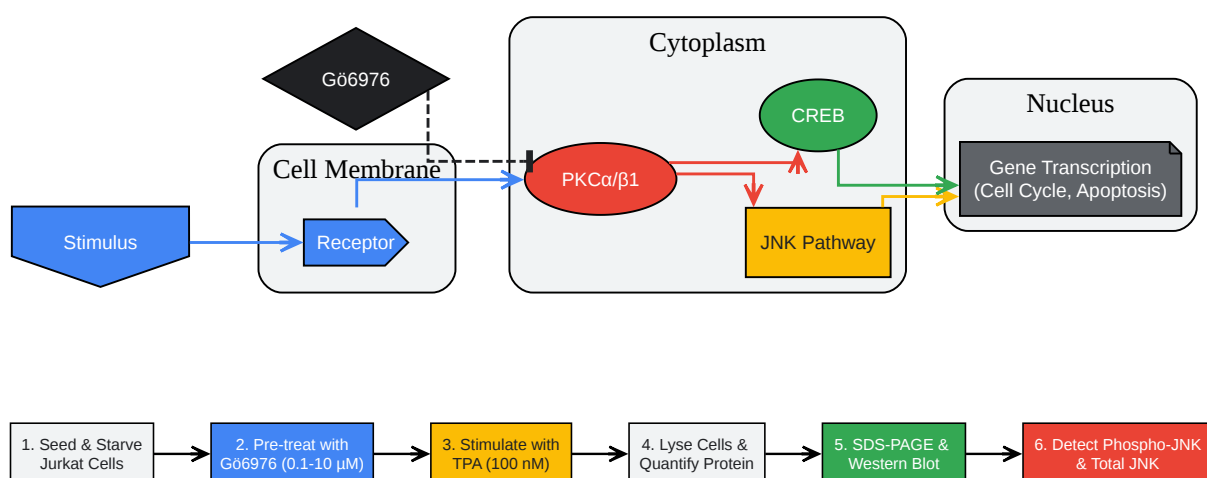
- Centrifuge the vial briefly to ensure the powder is at the bottom.
- Add 1.32 mL of high-quality, anhydrous DMSO to the vial.
- Vortex gently until the powder is completely dissolved.

Storage Recommendations

Form	Storage Temperature	Stability	Special Instructions	Reference
Lyophilized Powder	-20°C	24 months	Store desiccated and protected from light.	
Stock Solution (in DMSO)	-20°C or -80°C	Up to 3-6 months	Aliquot to avoid multiple freeze-thaw cycles. Protect from light.	

Mechanism of Action and Signaling Pathway

Gö6976 is an ATP-competitive inhibitor that selectively targets the catalytic domain of conventional PKC isozymes (PKC α and PKC β 1). By blocking the activity of these kinases, Gö6976 can modulate downstream signaling pathways involved in cell proliferation, survival, and stress responses. For instance, it has been shown to block the activation of JNK (c-Jun N-terminal kinase) and inhibit the phosphorylation of CREB (cAMP response element-binding protein) at Ser133.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gö6976 | Cell Signaling Technology [cellsignal.com]
- 2. Protein kinase C alpha/beta inhibitor Gö6976 promotes formation of cell junctions and inhibits invasion of urinary bladder carcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [How to dissolve and store Gö6976 for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571127#how-to-dissolve-and-store-g-6976-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com